

Iso-isariin B: A Cyclocarboxyphenate Peptide Analogue with Therapeutic Potential

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Compound of Interest

Compound Name: *Iso-isariin B*

Cat. No.: *B15559258*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Iso-isariin B is a naturally occurring cyclodepsipeptide, a class of compounds characterized by a cyclic structure containing both amino acid and hydroxy acid residues. As a cyclocarboxyphenate peptide analogue, it has garnered interest within the scientific community for its notable biological activities, including potent insecticidal and promising antifungal properties. This technical guide provides a comprehensive overview of **iso-isariin B**, including its chemical properties, biological activities with available quantitative data, and insights into its isolation from natural sources. This document is intended to serve as a resource for researchers and professionals in drug development exploring the therapeutic potential of this and related compounds.

Introduction

Cyclodepsipeptides represent a diverse family of natural products with a wide range of biological activities.[1] Among these, **iso-isariin B**, a fungal metabolite, stands out due to its unique structure and demonstrated bioactivity.[2] This guide delves into the technical details of **iso-isariin B**, offering a consolidated source of information for further research and development.

Chemical Properties

Iso-isariin B is a cyclic hexadepsipeptide. Its structure consists of a ring of amino and hydroxy acids.

Table 1: Chemical Properties of **Iso-isariin B**

Property	Value	Source
Molecular Formula	C30H53N5O7	[3]
Molecular Weight	595.77 g/mol	[3]
Canonical SMILES	<chem>CCCCC(C)C1CC(=O)NCC(=O)N--INVALID-LINK--N--INVALID-LINK--N--INVALID-LINK--O1)C(C)C)C)CC(C)C">C@HC(C)C</chem>	[3]
IUPAC Name	(3S,6S,9R,12S)-19-hexan-2-yl-6-methyl-9-(2-methylpropyl)-3,12-di(propan-2-yl)-1-oxa-4,7,10,13,16-pentazacyclononadecane-2,5,8,11,14,17-hexone	
CAS Number	2326436-93-3	

Biological Activity

Iso-isariin B has demonstrated significant activity in two main areas: as an insecticide and as an antifungal agent.

Insecticidal Activity

Iso-isariin B has shown potent insecticidal effects against certain agricultural pests.

Table 2: Insecticidal Activity of **Iso-isariin B**

Target Organism	Assay Type	Result	Source
Sitophilus spp. (weevils)	Not specified	LD50: 10 µg/mL	

In contrast, a related compound, isariin B, was found to be inactive against the larvae of *Galleria mellonella*. This suggests a degree of specificity in the insecticidal action of these compounds.

Antifungal Activity

While **iso-isariin B** is reported to have antifungal properties, specific quantitative data such as Minimum Inhibitory Concentration (MIC) values are not readily available in the reviewed literature. However, a closely related analogue, isaridin H, isolated from the same fungal source (*Amphichorda guana*), has demonstrated significant antifungal activity.

Table 3: Antifungal Activity of Isaridin H (a related cyclodepsipeptide)

Fungal Species	Assay Type	Result	Source
Alternaria solani	Not specified	IC50: 15.6 µM	
Botrytis cinerea	Not specified	Significant activity	

The antifungal activity of isaridin H suggests that **iso-isariin B** may also be effective against a range of fungal pathogens. Further studies are required to quantify its antifungal spectrum and potency.

Cytotoxicity

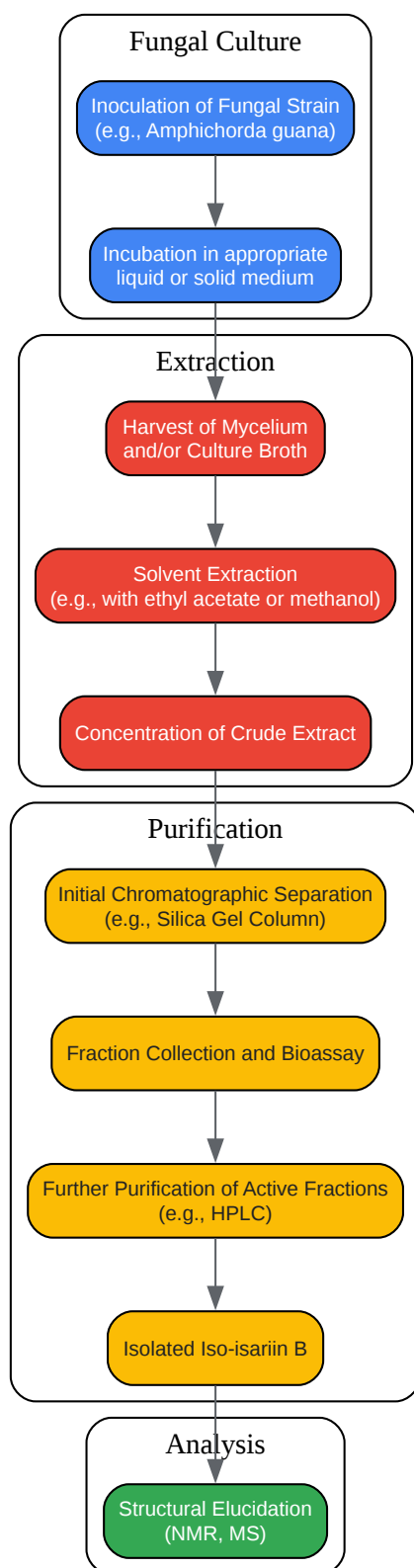
There is currently no specific data available on the cytotoxicity of **iso-isariin B** against mammalian cell lines. However, studies on other isariin-class and related cyclodepsipeptides, such as destruxins, fusarihensins, and enniatins, have shown a range of cytotoxic effects against various cancer cell lines, with IC50 values from the low micromolar to higher concentrations. This highlights the importance of conducting thorough cytotoxicity profiling for **iso-isariin B** to assess its therapeutic index.

Experimental Protocols

Isolation of Iso-isariin B from Natural Sources

Iso-isariin B is a secondary metabolite produced by certain species of fungi. It has been successfully isolated from both *Beauveria felina* and the guanophilic fungus *Amphichorda guana*. The general workflow for its isolation involves fungal culture, extraction of the fungal biomass and/or culture broth, followed by chromatographic separation and purification.

A general workflow for the isolation process is outlined below. It is important to note that specific details may vary depending on the fungal strain and laboratory conditions.



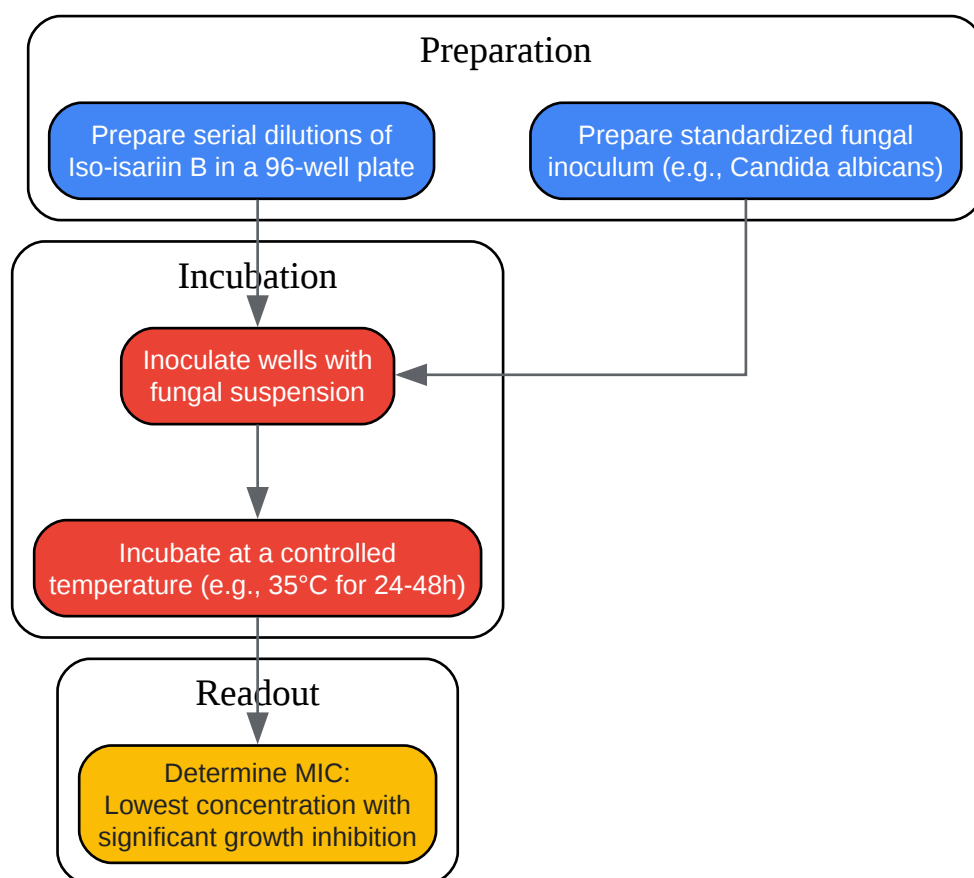
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Figure 1. Generalized workflow for the isolation of **iso-isariin B**.

Antifungal Susceptibility Testing

Standardized methods are crucial for determining the antifungal activity of novel compounds. The Clinical and Laboratory Standards Institute (CLSI) provides guidelines for broth microdilution assays to determine the Minimum Inhibitory Concentration (MIC) of antifungal agents.

A generalized protocol for a broth microdilution assay is depicted below.



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Figure 2. Workflow for antifungal susceptibility testing.

Mechanism of Action and Signaling Pathways

The precise molecular mechanism of action for **iso-isariin B** has not yet been fully elucidated. For many cyclodepsipeptides, the proposed mechanism of their antifungal action involves

disruption of the fungal cell membrane integrity or interference with essential cellular processes.

Given its structural similarity to other cyclodepsipeptides, it is plausible that **iso-isariin B**'s antifungal effects could be mediated through similar mechanisms. However, dedicated studies are required to identify the specific molecular targets and signaling pathways modulated by **iso-isariin B** in both fungal and insect cells. The search for signaling pathway information related to "isariin B" did not yield specific results, as it was often confounded with the unrelated compound "icariin".

Synthesis

Currently, there is no published information detailing the total chemical synthesis of **iso-isariin B**. The development of a synthetic route would be highly valuable for producing larger quantities of the compound for further biological evaluation and for the generation of novel analogues with improved therapeutic properties.

Conclusion and Future Directions

Iso-isariin B is a compelling cyclocarboxyphenate peptide analogue with demonstrated insecticidal activity and strong potential as an antifungal agent. To fully realize its therapeutic promise, several key areas of research need to be addressed:

- **Comprehensive Biological Profiling:** Quantitative assessment of its antifungal activity against a broad panel of clinically relevant fungi is essential. Furthermore, thorough cytotoxicity studies using various mammalian cell lines are required to establish its safety profile.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by **iso-isariin B** will provide critical insights into its mode of action and guide further drug development efforts.
- **Development of a Synthetic Route:** A robust and scalable total synthesis of **iso-isariin B** would enable the production of sufficient material for advanced preclinical studies and facilitate the exploration of its structure-activity relationships through the synthesis of novel analogues.

The information presented in this technical guide provides a solid foundation for researchers and drug development professionals to build upon in their exploration of **iso-isariin B** and the broader class of isariin cyclodepsipeptides as a source of new therapeutic agents.

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